

Personal protective equipment for handling 6-Methoxy-2-nitropyridin-3-amine

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Compound of Interest

Compound Name: 6-Methoxy-2-nitropyridin-3-amine

Cat. No.: B3043402

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Essential Safety and Handling Guide for 6-Methoxy-2-nitropyridin-3-amine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **6-Methoxy-2-nitropyridin-3-amine** (CAS No. 73896-36-3). Adherence to these procedures is critical to ensure personal safety and proper disposal.

Hazard Summary

6-Methoxy-2-nitropyridin-3-amine is classified as harmful if swallowed, in contact with skin, or if inhaled. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^[1]

Hazard Classification	Category
Acute Oral Toxicity	Category 4
Acute Dermal Toxicity	Category 4
Acute Inhalation Toxicity	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Personal Protective Equipment (PPE)

Engineering controls, such as ensuring eyewash stations and safety showers are close to the workstation, should be in place before handling this compound.^[1] The following personal protective equipment is mandatory:

Protection Type	Specification	Standard
Eye and Face Protection	Chemical safety goggles or face shield.	OSHA 29 CFR 1910.133 or European Standard EN166. ^[1]
Skin Protection	Appropriate protective gloves and clothing to prevent skin exposure.	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.	NIOSH/MSHA or EN 149. ^[1]

Operational Plan: Step-by-Step Handling Protocol

- Preparation:

- Ensure adequate ventilation in the handling area. Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Confirm that an eyewash station and safety shower are readily accessible.[\[1\]](#)
- Don all required personal protective equipment as specified in the table above.
- Handling:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
 - Do not get the substance in eyes, on skin, or on clothing.[\[1\]](#)
 - Avoid dust formation.[\[1\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
 - Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
 - Store locked up.[\[1\]](#)
 - Keep the product and any empty containers away from heat and sources of ignition.[\[1\]](#)

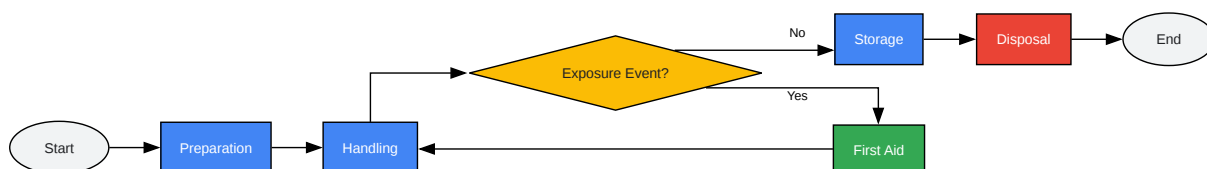
Immediate First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[1]

Disposal Plan

- Dispose of the contents and container to an approved waste disposal plant.[1]
- Sweep up and shovel spilled material into suitable containers for disposal.[1]
- Keep in suitable, closed containers for disposal.[1]
- The substance should not be released into the environment.[1]

Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **6-Methoxy-2-nitropyridin-3-amine**.

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References

- 1. fishersci.com [fishersci.com]
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Email: info@benchchem.com